

Application Notes and Protocols for HJ445A in a Gastric Cancer Xenograft Model

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Compound of Interest

Compound Name: HJ445A

Cat. No.: B12376579

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Introduction

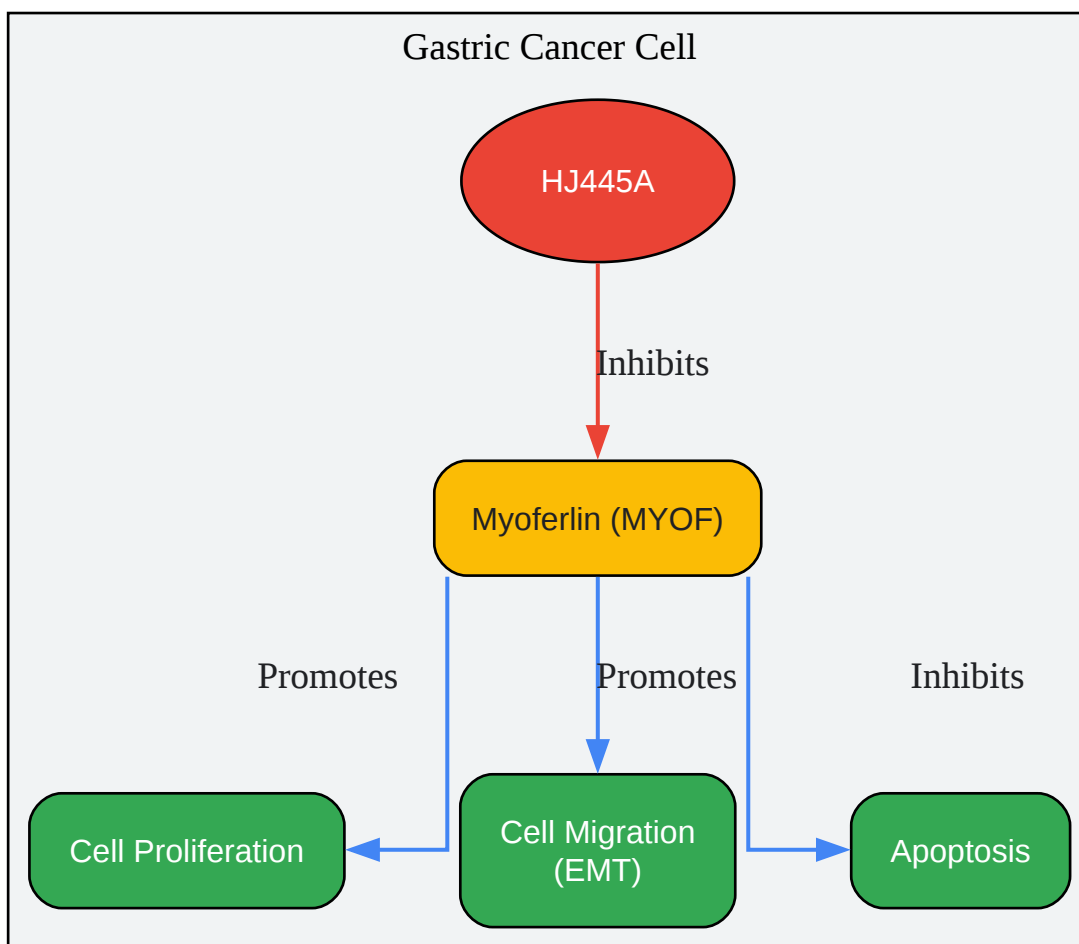
Gastric cancer remains a significant global health challenge with a high mortality rate, particularly in advanced stages.[1][2][3] The development of novel targeted therapies is crucial to improving patient outcomes.[4][5] **HJ445A** has emerged as a potent and selective inhibitor of Myoferlin (MYOF), a protein implicated in cancer cell proliferation, migration, and apoptosis.[6][7] Preclinical studies have demonstrated the anti-tumor efficacy of **HJ445A** in gastric cancer, making it a promising candidate for further investigation.[6][7]

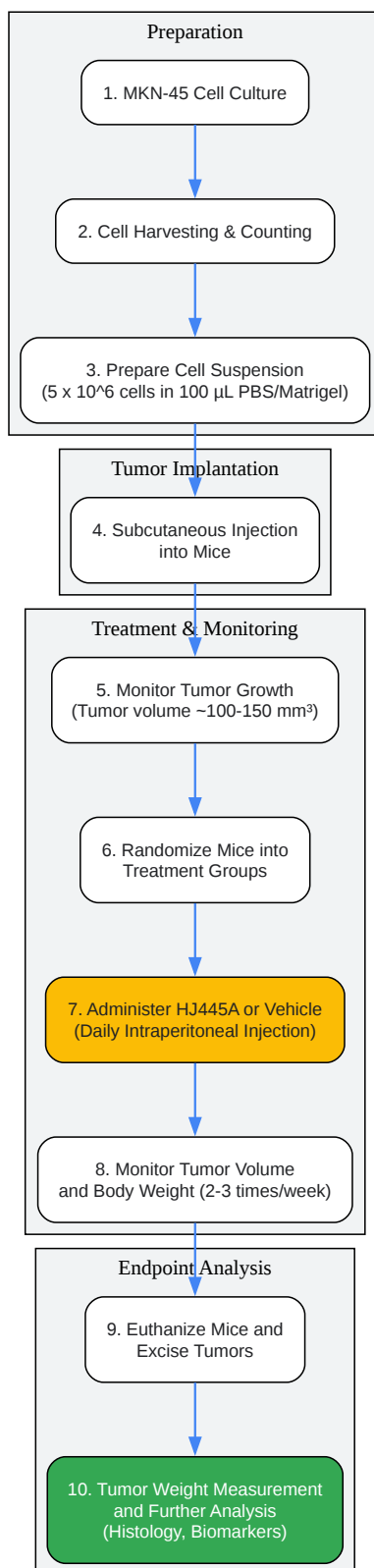
These application notes provide a comprehensive guide for utilizing **HJ445A** in a gastric cancer xenograft model, including detailed experimental protocols, data presentation tables, and visual diagrams of the underlying signaling pathway and experimental workflow.

Mechanism of Action of HJ445A

HJ445A functions as a highly potent inhibitor of Myoferlin (MYOF).[6][7] It specifically binds to the MYOF-C2D domain with a high affinity, as evidenced by a binding affinity (KD) of 0.17 μ M.[6][7] By inhibiting MYOF, **HJ445A** has been shown to suppress the proliferation of gastric cancer cells.[6][7] Furthermore, it can induce apoptosis and reverse the epithelial-mesenchymal transition (EMT), a key process in cancer cell migration and metastasis.[7]

Signaling Pathway





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